

Application Notes: Western Blotting of Human Leptin Receptor

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Compound of Interest

Compound Name: LEPTIN, HUMAN

CAS No.: 177404-21-6

Cat. No.: B1171275

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Introduction

The human leptin receptor (LEPR), also known as OB-R or CD295, is a single-pass transmembrane protein belonging to the class I cytokine receptor family.^[1] It plays a crucial role in the regulation of body weight, metabolism, and neuroendocrine function.^{[2][3]} Leptin, a hormone primarily secreted by adipose tissue, binds to LEPR to initiate downstream signaling cascades.^{[2][4]} The LEPR gene undergoes alternative splicing to produce several isoforms, with the long-form (LEPRb) being the primary signaling-competent receptor.^{[1][5]} Dysregulation of leptin signaling is associated with obesity, insulin resistance, and other metabolic disorders.

Western blotting is a powerful technique to detect and quantify the expression of the leptin receptor in various tissues and cell lines. This method allows researchers to study changes in LEPR protein levels under different physiological or pathological conditions, assess the efficacy of therapeutic interventions targeting the leptin pathway, and investigate the expression of different LEPR isoforms.

Principle of the Method

Western blotting involves the separation of proteins by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE), followed by the transfer of proteins to a solid support membrane (e.g., PVDF or nitrocellulose). The membrane is then incubated with a primary antibody specific to the leptin receptor. An enzyme-conjugated secondary antibody that recognizes the primary antibody is subsequently added. Finally, a substrate is introduced that reacts with the enzyme to produce a detectable signal, allowing for the visualization and quantification of the leptin receptor protein.

Experimental Protocols

Materials and Reagents

- Cells or Tissues: Human cell lines (e.g., HEK293, HepG2) or tissue samples expressing the leptin receptor.
- Lysis Buffer: RIPA buffer (Radioimmunoprecipitation assay buffer) is recommended for efficient extraction of membrane proteins.[\[6\]](#)[\[7\]](#)
- Protease and Phosphatase Inhibitors: To prevent protein degradation and dephosphorylation.
- Protein Assay Reagent: (e.g., BCA or Bradford assay) for protein quantification.
- SDS-PAGE Gels: Acrylamide gels with a percentage suitable for separating high molecular weight proteins (e.g., 8-10%).[\[8\]](#)[\[9\]](#)
- Running Buffer: Tris-Glycine-SDS buffer.
- Transfer Buffer: Tris-Glycine buffer with methanol.
- Membranes: Polyvinylidene difluoride (PVDF) or nitrocellulose membranes.[\[8\]](#)
- Blocking Buffer: 5% non-fat dry milk or 5% Bovine Serum Albumin (BSA) in Tris-buffered saline with 0.1% Tween-20 (TBST).
- Primary Antibody: A validated antibody specific for human leptin receptor.

- Secondary Antibody: Horseradish peroxidase (HRP)-conjugated anti-rabbit or anti-mouse IgG.
- Chemiluminescent Substrate: ECL (Enhanced Chemiluminescence) substrate.
- Wash Buffer: TBST (Tris-buffered saline with 0.1% Tween-20).

Detailed Methodologies

1. Sample Preparation and Protein Extraction

- For adherent cells, wash the cells twice with ice-cold PBS.
- Add ice-cold RIPA lysis buffer supplemented with protease and phosphatase inhibitors to the culture dish.[\[7\]](#)
- Scrape the cells and transfer the lysate to a microcentrifuge tube.[\[7\]](#)
- For tissue samples, homogenize the tissue in ice-cold RIPA buffer.
- Incubate the lysate on ice for 30 minutes with occasional vortexing.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.[\[7\]](#)
- Transfer the supernatant (protein extract) to a new tube.

2. Protein Quantification

- Determine the protein concentration of the supernatant using a BCA or Bradford protein assay according to the manufacturer's instructions.
- Normalize the protein concentration of all samples with lysis buffer.

3. SDS-PAGE

- Mix the protein samples with Laemmli sample buffer and heat at 95-100°C for 5-10 minutes to denature the proteins.[\[10\]](#)
- Load 20-40 µg of protein per lane into an 8-10% SDS-PAGE gel.[\[11\]](#)

- Run the gel in 1X running buffer at 80-120V until the dye front reaches the bottom of the gel.
[8]

4. Protein Transfer

- Equilibrate the gel, PVDF membrane, and filter papers in transfer buffer.
- Assemble the transfer sandwich and transfer the proteins from the gel to the PVDF membrane. A wet transfer at 100V for 90-120 minutes or a semi-dry transfer according to the manufacturer's protocol is recommended.

5. Immunoblotting

- After transfer, block the membrane with 5% non-fat dry milk or 5% BSA in TBST for 1 hour at room temperature to prevent non-specific antibody binding.[8]
- Incubate the membrane with the primary anti-leptin receptor antibody diluted in blocking buffer overnight at 4°C with gentle agitation.
- Wash the membrane three times for 10 minutes each with TBST.[8]
- Incubate the membrane with the HRP-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature.[11]
- Wash the membrane three times for 10 minutes each with TBST.

6. Detection

- Prepare the ECL chemiluminescent substrate according to the manufacturer's instructions.
- Incubate the membrane with the substrate for 1-5 minutes.
- Capture the chemiluminescent signal using an imaging system or X-ray film.

Data Presentation

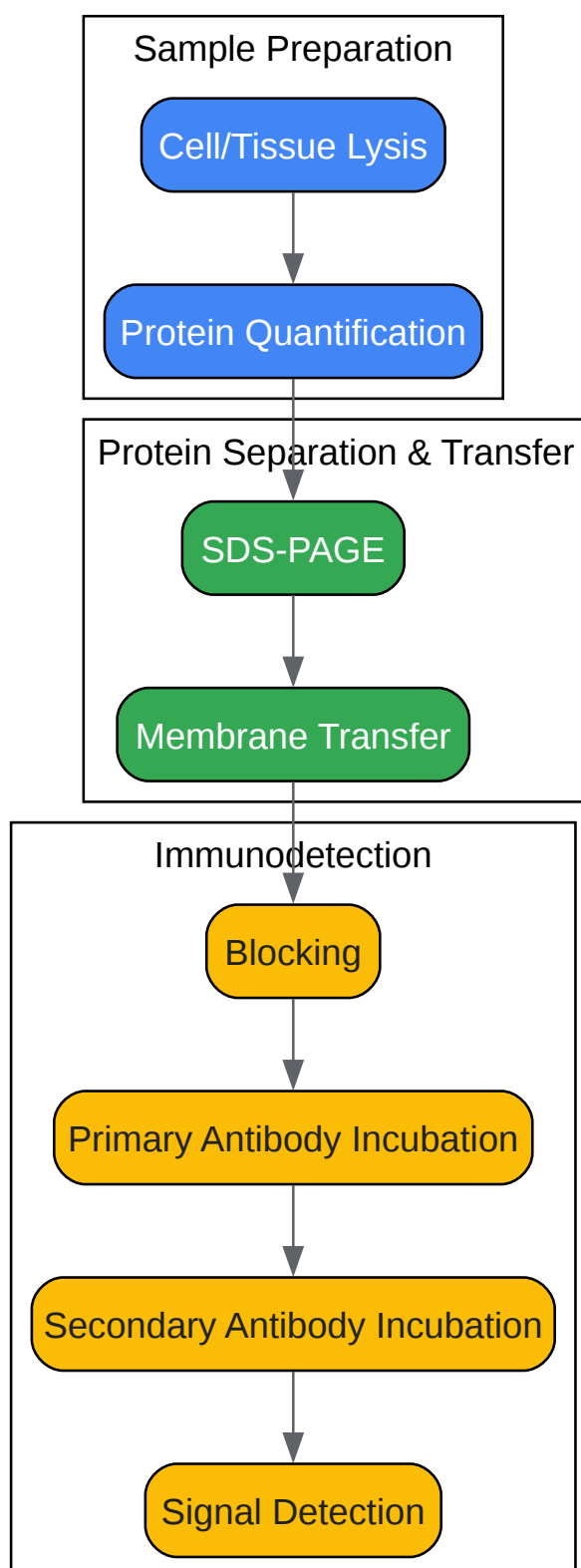
Table 1: Reagent and Buffer Compositions

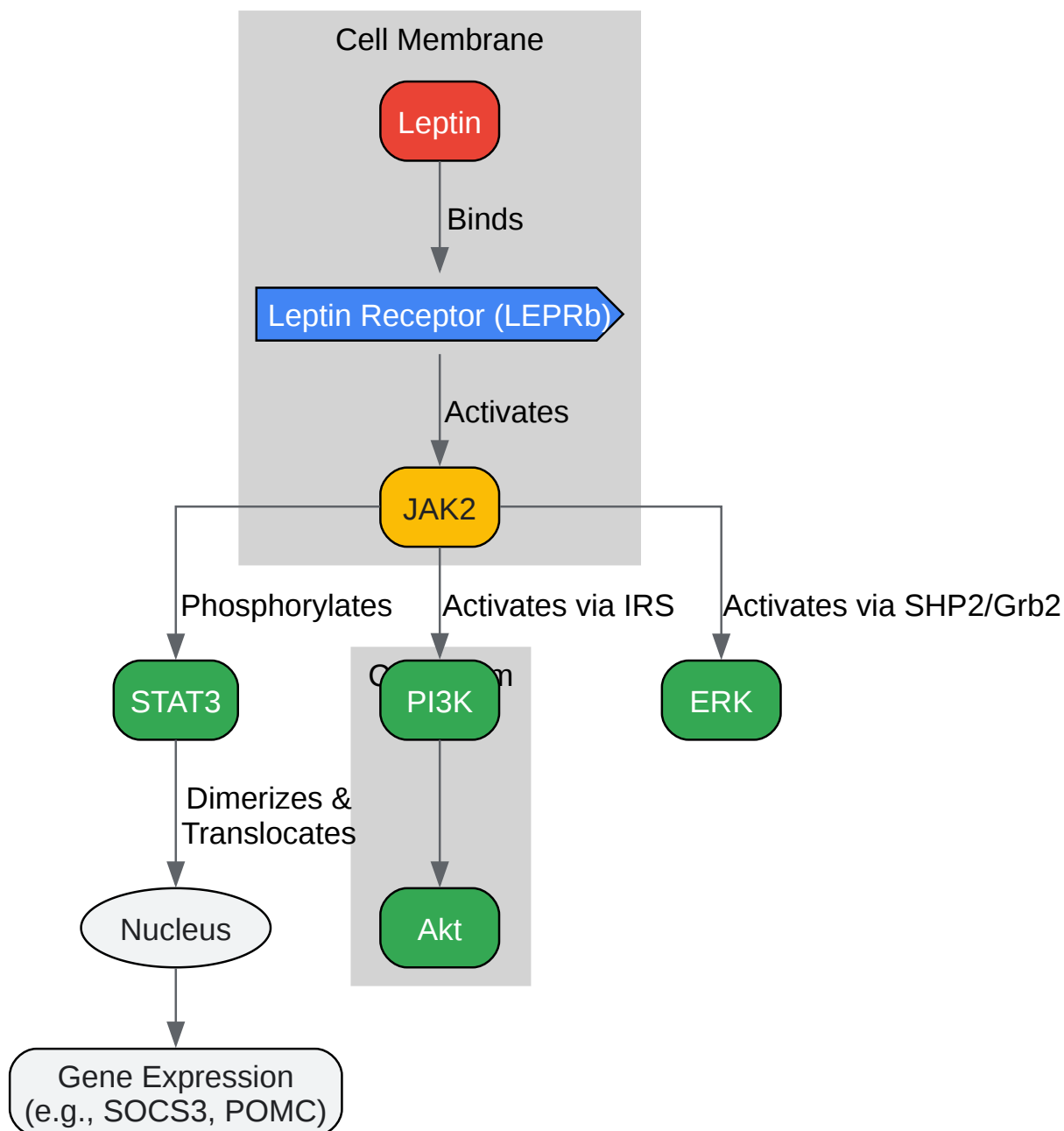
Reagent/Buffer	Composition
RIPA Lysis Buffer	50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS. Add protease/phosphatase inhibitors before use.
10X Tris-Glycine-SDS Running Buffer	250 mM Tris, 1.92 M Glycine, 1% SDS.
10X Transfer Buffer	250 mM Tris, 1.92 M Glycine. For 1L of 1X buffer, use 100 ml 10X buffer, 200 ml methanol, and 700 ml ddH ₂ O.[8]
TBST (Wash Buffer)	20 mM Tris, 150 mM NaCl, 0.1% Tween-20, pH 7.6.
Blocking Buffer	5% non-fat dry milk or 5% BSA in TBST.

Table 2: Antibody Dilutions and Expected Band Sizes

Antibody	Dilution Range	Expected Band Size(s)
Primary Anti-Human Leptin Receptor	1:500 - 1:2000[11][12]	~120-170 kDa (long form, LEPRb), ~100 kDa (short forms)[2]
HRP-conjugated Secondary Antibody	1:2000 - 1:10000[11][12]	N/A

Mandatory Visualization





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